

Spectroscopic Characterization of 3-Hydroxy-4-phenylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxy-4-phenylbenzoic acid

CAS No.: 106593-48-0

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This technical guide provides an in-depth exploration of the spectroscopic techniques used to characterize the molecular structure of **3-Hydroxy-4-phenylbenzoic acid**. As a crucial aspect of chemical synthesis and drug development, unequivocal structural confirmation is paramount. This document is intended for researchers, scientists, and professionals in the field of drug development, offering both theoretical underpinnings and practical, field-proven insights into the application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

While publicly accessible, complete experimental datasets for **3-Hydroxy-4-phenylbenzoic acid** are limited, this guide will leverage established principles of spectroscopy and data from closely related structural analogs to present a comprehensive analysis of the expected spectral features. This approach serves as a robust framework for researchers engaged in the synthesis and analysis of this compound and its derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Atomic Framework

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled technique for elucidating the carbon-hydrogen framework of a molecule. By observing the behavior of atomic nuclei in a magnetic field, we can deduce the connectivity and chemical environment of each atom.

¹H NMR Spectroscopy: A Proton's Perspective

Proton (¹H) NMR spectroscopy provides detailed information about the number of distinct proton environments, their neighboring protons (spin-spin splitting), and their relative quantities (integration).

Based on the structure of **3-Hydroxy-4-phenylbenzoic acid**, we can predict the following signals:

- Carboxylic Acid Proton (-COOH): A broad singlet, typically downfield (δ 10-13 ppm), due to the acidic nature of the proton.^[1]
- Phenolic Proton (-OH): A singlet, the chemical shift of which can vary (δ 5-8 ppm) and is often concentration and solvent-dependent.
- Aromatic Protons: The seven aromatic protons will appear in the region of δ 6.8-8.2 ppm. The specific splitting patterns can be complex due to the substitution pattern. We would expect to distinguish the protons on the benzoic acid ring from those on the phenyl ring. The protons ortho to the carboxylic acid group are expected to be the most downfield on that ring.^[2]

To illustrate the expected signals, consider the ¹H NMR data for the closely related 3-Hydroxy-4-methylbenzoic acid, which shares the same substitution pattern on the benzoic acid ring.

Assignment	Chemical Shift (ppm)
Carboxylic Acid (-COOH)	~13.0
Phenolic (-OH)	~9.71
Aromatic (H-2)	~7.42
Aromatic (H-6)	~7.34
Aromatic (H-5)	~7.18
Methyl (-CH ₃)	~2.19

(Data is representative and sourced from similar compounds)[3]

This data demonstrates the downfield shifts of the acidic protons and the distinct signals for the aromatic protons, which would be further complicated by the phenyl group in our target molecule.

- **Sample Preparation:** Dissolve 5-10 mg of the solid sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a clean, dry NMR tube. The choice of solvent is critical; DMSO-d₆ is often preferred for carboxylic acids to ensure the observation of the acidic proton signals.
- **Internal Standard:** Add a small amount of an internal standard, such as tetramethylsilane (TMS), which is defined as 0.0 ppm and serves as a reference point.
- **Spectrometer Setup:** Insert the NMR tube into the spectrometer's probe. The instrument is then tuned and the magnetic field is "shimmed" to achieve homogeneity, which is crucial for high-resolution spectra.[4]
- **Data Acquisition:** A standard ¹H pulse program is executed. Key parameters to set include the number of scans, the relaxation delay, and the spectral width. For quantitative results, a longer relaxation delay is necessary to ensure complete relaxation of all protons between pulses.
- **Data Processing:** The raw data (Free Induction Decay or FID) is Fourier transformed to generate the spectrum. This is followed by phase correction, baseline correction, and

integration of the signals.

¹³C NMR Experimental Workflow

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which causes its bonds to vibrate. [5] The frequencies of these vibrations are characteristic of the types of chemical bonds and functional groups present.

The key functional groups in **3-Hydroxy-4-phenylbenzoic acid** will give rise to distinct absorption bands:

- O-H Stretch (Carboxylic Acid): A very broad and strong absorption band from approximately 2500 to 3300 cm^{-1} . [6] This broadness is due to hydrogen bonding.
- O-H Stretch (Phenol): A broad absorption band in the region of 3200-3550 cm^{-1} . [7] This will likely overlap with the carboxylic acid O-H stretch.
- C=O Stretch (Carboxylic Acid): A strong, sharp absorption band between 1710 and 1760 cm^{-1} . [6] Its exact position can be influenced by hydrogen bonding.
- C=C Stretch (Aromatic): Medium to weak absorption bands in the 1500-1600 cm^{-1} region.
- C-H Stretch (Aromatic): Absorption bands typically appear above 3000 cm^{-1} . [8] * C-O Stretch: Bands in the 1210-1320 cm^{-1} (from the acid) and 970-1250 cm^{-1} (from the phenol) regions. [7]

The IR spectrum of 3-Hydroxy-4-methoxybenzoic acid from the NIST database shows characteristic peaks that are relevant for our target molecule. [9]

Vibrational Mode	Approximate Wavenumber (cm ⁻¹)
O-H Stretch (Carboxylic Acid & Phenol)	Broad, ~2500-3500
C=O Stretch (Carboxylic Acid)	Strong, ~1700
C=C Stretch (Aromatic)	~1600, ~1500

| C-O Stretch | ~1250 |

A common method for analyzing solid samples is the thin solid film method. [\[10\]](#)

- **Sample Preparation:** Dissolve a small amount of the solid (approx. 50 mg) in a few drops of a volatile solvent like methylene chloride or acetone.
- **Film Deposition:** Place a drop of the resulting solution onto a salt plate (e.g., NaCl or KBr), which is transparent to infrared radiation. [\[7\]](#)
- **Solvent Evaporation:** Allow the solvent to evaporate completely, leaving a thin film of the solid compound on the plate.
- **Data Acquisition:** Place the salt plate in the sample holder of the FT-IR spectrometer and acquire the spectrum.
- **Data Analysis:** Identify the characteristic absorption bands and correlate them with the functional groups present in the molecule.

IR Spectroscopy Experimental Workflow

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the exact molecular weight of a compound and offers structural clues based on its fragmentation pattern.

For **3-Hydroxy-4-phenylbenzoic acid** (C₁₃H₁₀O₃), the calculated molecular weight is approximately 214.22 g/mol . [\[11\]](#)

- **Molecular Ion Peak (M^+):** In an electron ionization (EI) mass spectrum, we expect to see a molecular ion peak at $m/z = 214$.
- **Key Fragmentation Patterns:** Aromatic carboxylic acids typically exhibit characteristic fragmentation patterns. [12] * **Loss of -OH ($M-17$):** A peak at $m/z = 197$, corresponding to the loss of a hydroxyl radical.
 - **Loss of -COOH ($M-45$):** A peak at $m/z = 169$, resulting from the loss of the entire carboxyl group.
 - **Loss of CO (decarbonylation):** Fragmentation of the benzoyl cation can lead to the loss of carbon monoxide.

The mass spectrum of benzoic acid (MW = 122.12 g/mol) provides a good example of the fragmentation of the carboxylic acid group. [13][14]

m/z	Assignment
122	Molecular Ion $[M]^+$
105	$[M - OH]^+$
77	$[M - COOH]^+$ or $[C_6H_5]^+$

| 51 | Fragmentation of the phenyl ring |

This illustrates the common losses from the carboxylic acid moiety, which would also be expected for **3-Hydroxy-4-phenylbenzoic acid**.

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe for solid samples, which is then heated to vaporize the compound.
- **Ionization:** In the ion source, the gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This ejects an electron from the molecule, creating a positively charged molecular ion (M^+). [13]3. **Fragmentation:** The high energy of the molecular ion often causes it to fragment into smaller, charged ions and neutral radicals.

- Mass Analysis: The positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and their abundance is recorded, generating the mass spectrum.

Mass Spectrometry Experimental Workflow

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust methodology for the structural confirmation of **3-Hydroxy-4-phenylbenzoic acid**. By combining the detailed atomic connectivity from ^1H and ^{13}C NMR, the functional group identification from IR spectroscopy, and the molecular weight and fragmentation information from mass spectrometry, researchers can achieve an unambiguous characterization of the molecule. The predictive data and experimental protocols presented herein serve as a valuable resource for scientists working on the synthesis, purification, and application of this and related biphenyl carboxylic acid derivatives.

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